

physical and chemical properties of 4-bromo-N,3-dimethylbenzenesulfonamide

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Compound of Interest

Compound Name:	4-bromo-N,3-dimethylbenzenesulfonamide
Cat. No.:	B157639

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An In-depth Technical Guide on 4-bromo-N,3-dimethylbenzenesulfonamide

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-bromo-N,3-dimethylbenzenesulfonamide**, targeting researchers, scientists, and drug development professionals. This document outlines its chemical structure, key identifiers, and physico-chemical data, alongside detailed experimental protocols for its synthesis and purification.

Core Compound Information

4-bromo-N,3-dimethylbenzenesulfonamide is an aromatic sulfonamide compound. Its structure features a benzene ring substituted with a bromine atom, a methyl group, and a sulfonamide group which is further N-methylated.

Key Identifiers:

- IUPAC Name: **4-bromo-N,3-dimethylbenzenesulfonamide**
- CAS Number: 923148-87-2[1][2]
- Molecular Formula: C₉H₁₂BrNO₂S[3]

- Molecular Weight: 278.17 g/mol

Physicochemical Properties

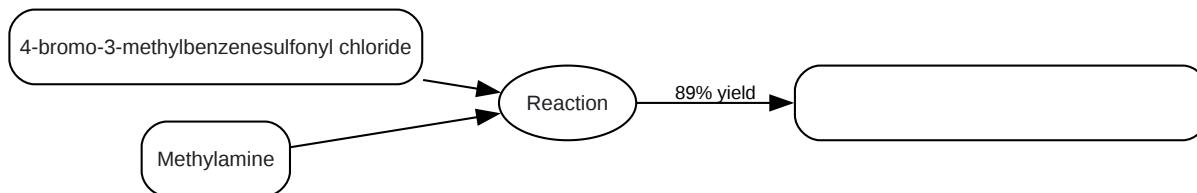
A summary of the key physical and chemical properties of **4-bromo-N,3-dimethylbenzenesulfonamide** is presented in the table below. It is important to note that experimental data for properties such as melting and boiling points are not readily available in public literature and would require experimental determination.

Property	Value	Source
Molecular Weight	278.17 g/mol	Calculated
Polar Surface Area (PSA)	54.55 Å ²	[1] [2]
LogP	3.13730	[1] [2]
Physical State	Solid (predicted)	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

Synthesis and Purification

The primary synthetic route to **4-bromo-N,3-dimethylbenzenesulfonamide** involves the reaction of 4-bromo-3-methylbenzenesulfonyl chloride with methylamine. This reaction typically proceeds with high efficiency, with reported yields around 89%.[\[1\]](#)

Synthesis Workflow



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Caption: Synthesis of **4-bromo-N,3-dimethylbenzenesulfonamide**.

Experimental Protocols

Synthesis of **4-bromo-N,3-dimethylbenzenesulfonamide**:

This protocol is a general procedure for the synthesis of sulfonamides from sulfonyl chlorides and amines, adapted for the specific synthesis of **4-bromo-N,3-dimethylbenzenesulfonamide**.

Materials:

- 4-bromo-3-methylbenzenesulfonyl chloride (1.0 eq)
- Methylamine (solution in THF or water, 2.0-3.0 eq)
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Triethylamine or pyridine (optional, as a base)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask, dissolve 4-bromo-3-methylbenzenesulfonyl chloride in anhydrous DCM.
- Cool the solution to 0 °C in an ice bath.
- Slowly add methylamine solution to the stirred solution of the sulfonyl chloride. If using methylamine hydrochloride, a base such as triethylamine (1.1-1.5 eq) should be added.
- Allow the reaction mixture to warm to room temperature and stir for 1-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude product.

Purification by Recrystallization:

Recrystallization is a common method for purifying solid organic compounds.

Procedure:

- Dissolve the crude **4-bromo-N,3-dimethylbenzenesulfonamide** in a minimum amount of a suitable hot solvent (e.g., ethanol, isopropanol, or an ethanol/water mixture).
- If the solution is colored, a small amount of activated charcoal can be added, and the solution filtered while hot.
- Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration, wash with a small amount of the cold recrystallization solvent, and dry under vacuum.

Purification by Flash Column Chromatography:

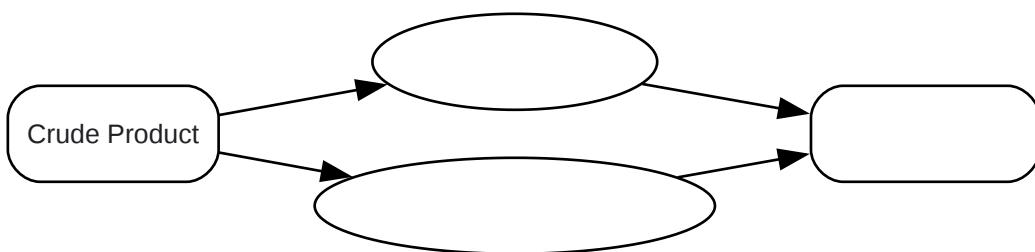
For more challenging separations, flash column chromatography can be employed.

Procedure:

- Select an appropriate eluent system by TLC analysis, aiming for an R_f value of 0.2-0.4 for the product. A common eluent system for sulfonamides is a mixture of hexanes and ethyl acetate.

- Pack a silica gel column with the chosen eluent.
- Dissolve the crude product in a minimal amount of the eluent or a more polar solvent and load it onto the column.
- Elute the column with the chosen solvent system, collecting fractions.
- Monitor the fractions by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **4-bromo-N,3-dimethylbenzenesulfonamide**.

Purification Workflow



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Caption: Purification methods for **4-bromo-N,3-dimethylbenzenesulfonamide**.

Spectral Data

Experimental spectral data for **4-bromo-N,3-dimethylbenzenesulfonamide** is not currently available in public databases. Spectroscopic analysis (^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry) would be required for the complete characterization of a synthesized sample. Predicted spectral data can be obtained from chemical software and databases.

Biological Activity

The biological activity of **4-bromo-N,3-dimethylbenzenesulfonamide** has not been extensively studied. However, the benzenesulfonamide scaffold is a well-known pharmacophore present in a variety of therapeutic agents. Derivatives of benzenesulfonamide have shown a wide range of biological activities, including antibacterial, anticancer, and anti-

inflammatory properties. Further research is needed to determine the specific biological profile of this compound.

Safety Information

A detailed safety data sheet (SDS) for **4-bromo-N,3-dimethylbenzenesulfonamide** is not readily available. As with any chemical compound, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area or fume hood. Avoid inhalation of dust and contact with skin and eyes.

This guide provides a foundational understanding of **4-bromo-N,3-dimethylbenzenesulfonamide**. Further experimental investigation is necessary to fully characterize its physical, chemical, and biological properties.

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